

An In-depth Technical Guide to MORPHOLINE-4-CARBOTHIOAMIDE (CAS 14294-10-1)

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Compound of Interest

Compound Name: *Morpholine-4-carbothioamide*

Cat. No.: *B078428*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, suppliers, and available research on **MORPHOLINE-4-CARBOTHIOAMIDE** (CAS 14294-10-1). The information is intended to support researchers and professionals in the fields of chemistry and drug development.

Chemical Properties

MORPHOLINE-4-CARBOTHIOAMIDE is a white to off-white solid compound. Its key chemical and physical properties are summarized in the table below for easy reference.

Property	Value	Source
CAS Number	14294-10-1	
Molecular Formula	C5H10N2OS	
Molecular Weight	146.21 g/mol	
IUPAC Name	morpholine-4-carbothioamide	
Synonyms	4-Morpholinecarbothioamide, 4-Morpholinethiocarboxamide, Thiocarbamoylmorpholine	
Appearance	White to off-white solid	
Melting Point	153 - 156 °C	
Boiling Point	Not available	
pKa	16.13 ± 0.20 (Predicted)	
Hydrogen Bond Acceptor Count	2	
Topological Polar Surface Area	70.6 Å ²	
SMILES	C1COCCN1C(=S)N	
InChI Key	GSLBUBZXFUYMSW- UHFFFAOYSA-N	

Biological Activity and Potential Applications

Research into **MORPHOLINE-4-CARBOTHIOAMIDE** and its derivatives suggests potential applications in drug development, particularly in the areas of antimicrobial and antioxidant therapies. A study on N-acyl-**morpholine-4-carbothioamides**, which are derivatives of the core compound, has demonstrated their potential as antibacterial and antifungal agents. Some of these derivatives exhibited significant antioxidant properties as well.

The versatile morpholine ring is a recognized pharmacophore in medicinal chemistry, known to be a component of various therapeutic agents, including those with anticancer, anti-

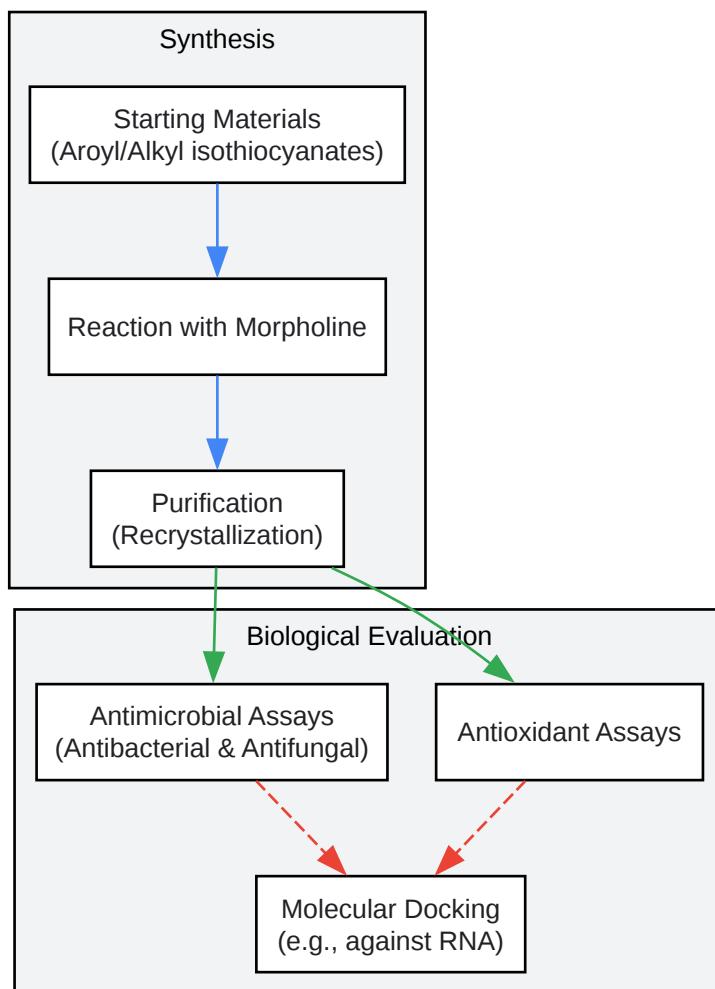
inflammatory, and antiviral activities.

While specific signaling pathways for **MORPHOLINE-4-CARBOTHIOAMIDE** have not been elucidated in the available literature, molecular docking studies on its derivatives suggest a potential inhibitory interaction with RNA. This indicates a possible mechanism of action at the level of nucleic acid function.

Experimental Methodologies

Detailed experimental protocols specifically for **MORPHOLINE-4-CARBOTHIOAMIDE** are not readily available in the public domain. However, based on research conducted on its derivatives, the following general methodologies are relevant for assessing its biological activity.

General Workflow for Synthesis and Evaluation of Morpholine-4-carbothioamide Derivatives



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Caption: A conceptual workflow for the synthesis and biological evaluation of N-acyl-morpholine-4-carbothioamide derivatives.

Suppliers

MORPHOLINE-4-CARBOTHIOAMIDE (CAS 14294-10-1) is available from several chemical suppliers, including:

- Amerigo Scientific
- Apollo Scientific
- BOC Sciences

- Santa Cruz Biotechnology
- Suzhou Sibian Chemical Technology Co., Ltd
- Thermo Scientific (available through Fisher Scientific)

Please note that availability and purity may vary by supplier. It is recommended to contact the suppliers directly for the most current information.

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